

# Analytical methods for characterization of 3-methyl-1H-indazole-6-carboxylic acid

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## Compound of Interest

Compound Name: 3-methyl-1H-indazole-6-carboxylic acid

Cat. No.: B1592559

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An Application Note for the Comprehensive Characterization of **3-methyl-1H-indazole-6-carboxylic Acid**

## Abstract

This document provides a detailed guide with integrated protocols for the analytical characterization of **3-methyl-1H-indazole-6-carboxylic acid** (CAS: 201286-96-6), a key heterocyclic building block in modern medicinal chemistry. The indazole scaffold is a privileged structure found in numerous pharmacologically active agents, making robust and comprehensive characterization of its derivatives essential for drug discovery, development, and quality control.[1][2] This guide outlines a multi-technique approach, leveraging chromatography and spectroscopy to establish identity, purity, and structural integrity. Methodologies for High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy are presented with detailed, field-tested protocols for immediate application by researchers and drug development professionals.


## Introduction and Physicochemical Profile

**3-methyl-1H-indazole-6-carboxylic acid** belongs to the indazole class of aromatic heterocyclic compounds, which are noted for a wide spectrum of biological activities, including anti-inflammatory, antimicrobial, and anti-cancer properties.[1][3][4] The presence of both a carboxylic acid and a methyl-substituted pyrazole ring fused to a benzene ring provides a

unique chemical architecture for developing targeted therapeutics. Accurate analytical characterization is the cornerstone of ensuring the quality, safety, and efficacy of any active pharmaceutical ingredient (API) or intermediate.

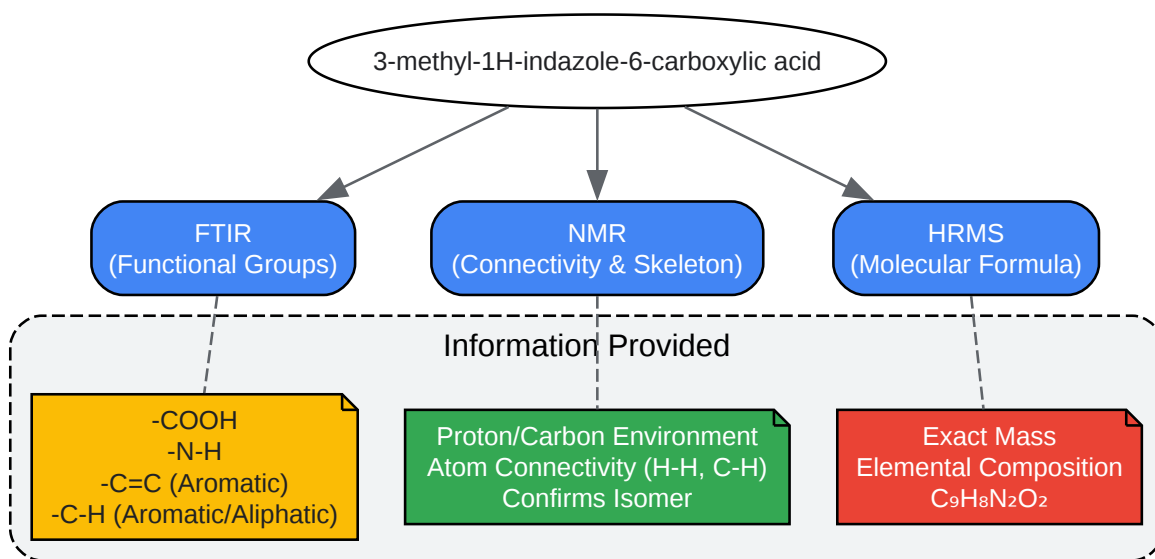
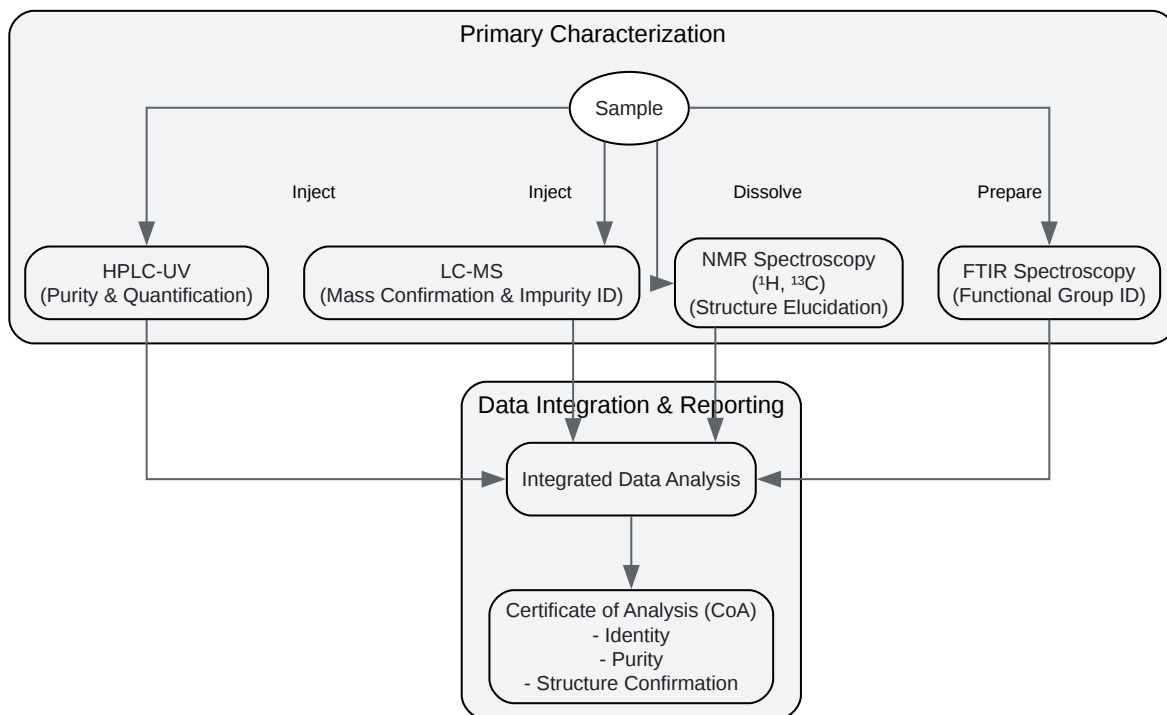
The selection and optimization of analytical methods are directly dictated by the molecule's physicochemical properties.

Table 1: Physicochemical Properties of **3-methyl-1H-indazole-6-carboxylic acid**

Property	Value	Source
Chemical Structure	 Chemical Structure of 3-methyl-1H-indazole-6-carboxylic acid	
CAS Number	201286-96-6	[5][6]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[5][6]
Molecular Weight	176.17 g/mol	[5][6]
IUPAC Name	3-methyl-1H-indazole-6-carboxylic acid	[6]
Predicted pKa	~4.5 (Carboxylic Acid), ~1.5 (Indazole N-H)	Estimated based on structure
Predicted Solubility	Sparingly soluble in water; soluble in organic solvents like DMSO, DMF, and Methanol.	Estimated based on structure

## Integrated Analytical Workflow

A comprehensive characterization relies on the orthogonal application of multiple analytical techniques. Each method provides a unique piece of the puzzle, and together they create a complete and validated profile of the molecule.



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